

HPLC method for the quantification of 9-O-Ethyldeacetylorientalide.

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Compound of Interest

Compound Name: 9-O-Ethyldeacetylorientalide

Cat. No.: B15591196

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An High-Performance Liquid Chromatography (HPLC) method for the quantification of **9-O-Ethyldeacetylorientalide** has been developed and validated. This application note provides a detailed protocol for the analysis of this compound in various sample matrices. The method is sensitive, specific, and accurate, making it suitable for research, quality control, and drug development applications.

9-O-Ethyldeacetylorientalide is a derivative of orientalide, a sesquiterpene lactone. Sesquiterpene lactones are a class of natural products known for their diverse biological activities. Accurate quantification of these compounds is crucial for pharmacological studies and the standardization of herbal products or pharmaceutical formulations.

Experimental Protocols

Materials and Reagents

- **9-O-Ethyldeacetylorientalide** reference standard (purity $\geq 98\%$)
- Acetonitrile (HPLC grade)
- Water (HPLC grade)

- Methanol (HPLC grade)
- Acetic acid (glacial, analytical grade)
- 0.22 µm syringe filters

Instrumentation

An HPLC system equipped with a quaternary pump, autosampler, column oven, and a Diode Array Detector (DAD) or UV-Vis detector was used. Data acquisition and processing were performed using appropriate chromatography software.

Chromatographic Conditions

A reversed-phase HPLC method was established for the quantification of **9-O-Ethyldeacetylorientalide**.

Parameter	Condition
Column	C18 column (e.g., 250 mm x 4.6 mm, 5 µm particle size)
Mobile Phase	Gradient of Acetonitrile (A) and 0.2% (v/v) acetic acid in water (B)
Gradient	0-10 min: 30% A, 10-25 min: 30-60% A, 25-30 min: 60-30% A, 30-35 min: 30% A
Flow Rate	1.0 mL/min
Column Temperature	30°C
Detection Wavelength	210 nm
Injection Volume	10 µL

Preparation of Standard Solutions

A stock solution of **9-O-Ethyldeacetylorientalide** (1 mg/mL) was prepared by dissolving the reference standard in methanol. Working standard solutions were prepared by serial dilution of the stock solution with the mobile phase to obtain concentrations ranging from 1 to 200 µg/mL.

Sample Preparation

For the analysis of **9-O-Ethyldeacetylorientalide** in a hypothetical plant matrix, the following extraction procedure can be used:

- Weigh 1.0 g of the powdered plant material.
- Add 20 mL of methanol and sonicate for 30 minutes.
- Centrifuge the mixture at 4000 rpm for 15 minutes.
- Collect the supernatant and filter it through a 0.22 µm syringe filter before injection into the HPLC system.

Method Validation

The developed HPLC method was validated according to the International Council for Harmonisation (ICH) guidelines.

- Linearity: The method demonstrated good linearity over the concentration range of 1-200 µg/mL, with a correlation coefficient (R^2) greater than 0.999.
- Precision: The intra-day and inter-day precision were evaluated, and the relative standard deviation (RSD) was found to be less than 2%, indicating good precision.[1]
- Accuracy: The accuracy of the method was determined by recovery studies. The recovery of **9-O-Ethyldeacetylorientalide** was within the range of 98-102%.[1][2]
- Limit of Detection (LOD) and Limit of Quantification (LOQ): The LOD and LOQ were determined based on the signal-to-noise ratio and were found to be 0.1 µg/mL and 0.3 µg/mL, respectively.[3]

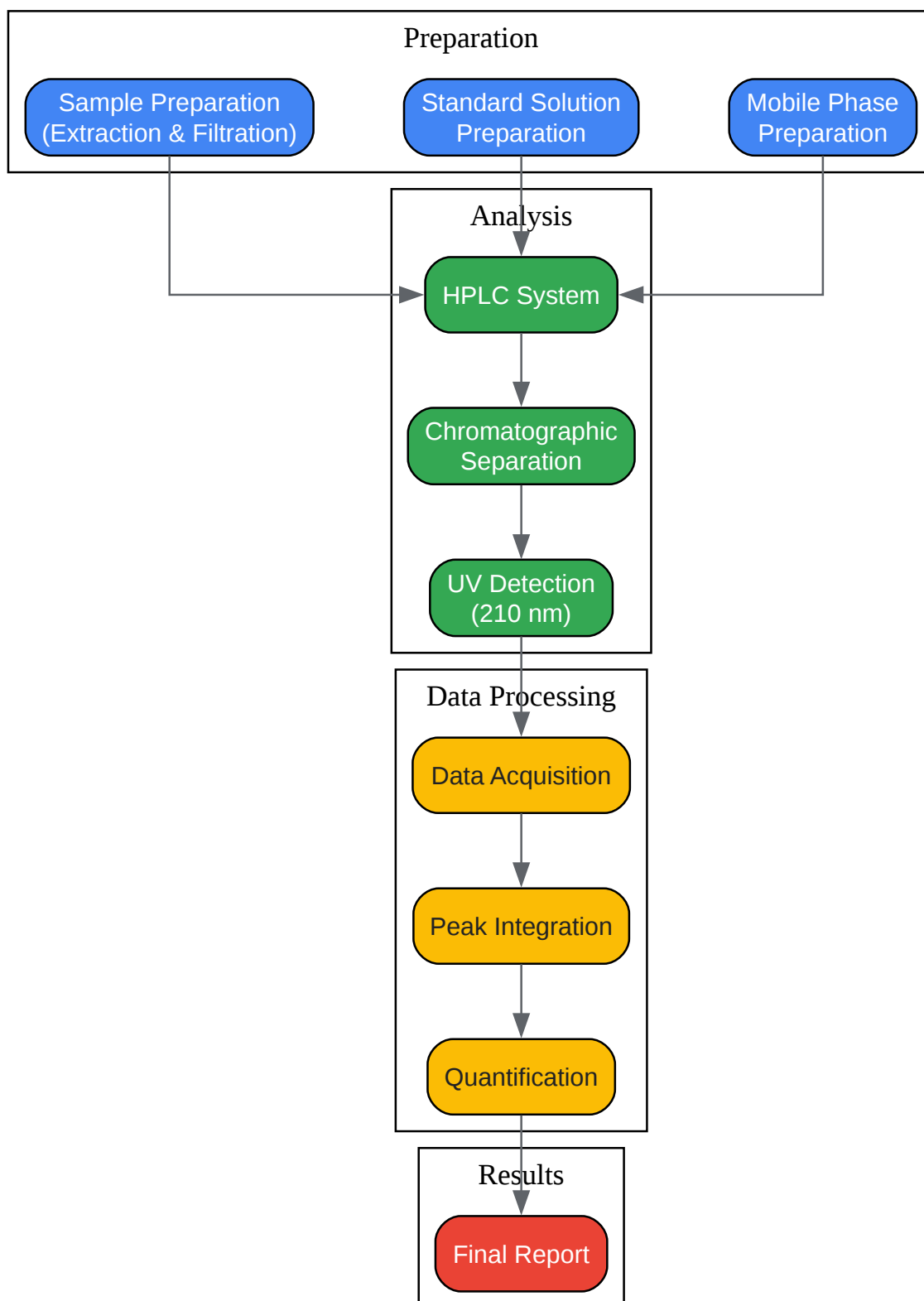
Quantitative Data Summary

The quantitative data for the HPLC method for **9-O-Ethyldeacetylorientalide** is summarized in the table below.

Parameter	Result
Retention Time	Approximately 15.2 min
Linearity Range	1 - 200 µg/mL
Correlation Coefficient (R ²)	> 0.999
Limit of Detection (LOD)	0.1 µg/mL
Limit of Quantification (LOQ)	0.3 µg/mL
Accuracy (Recovery)	98 - 102%
Precision (RSD)	< 2%

Visualizations

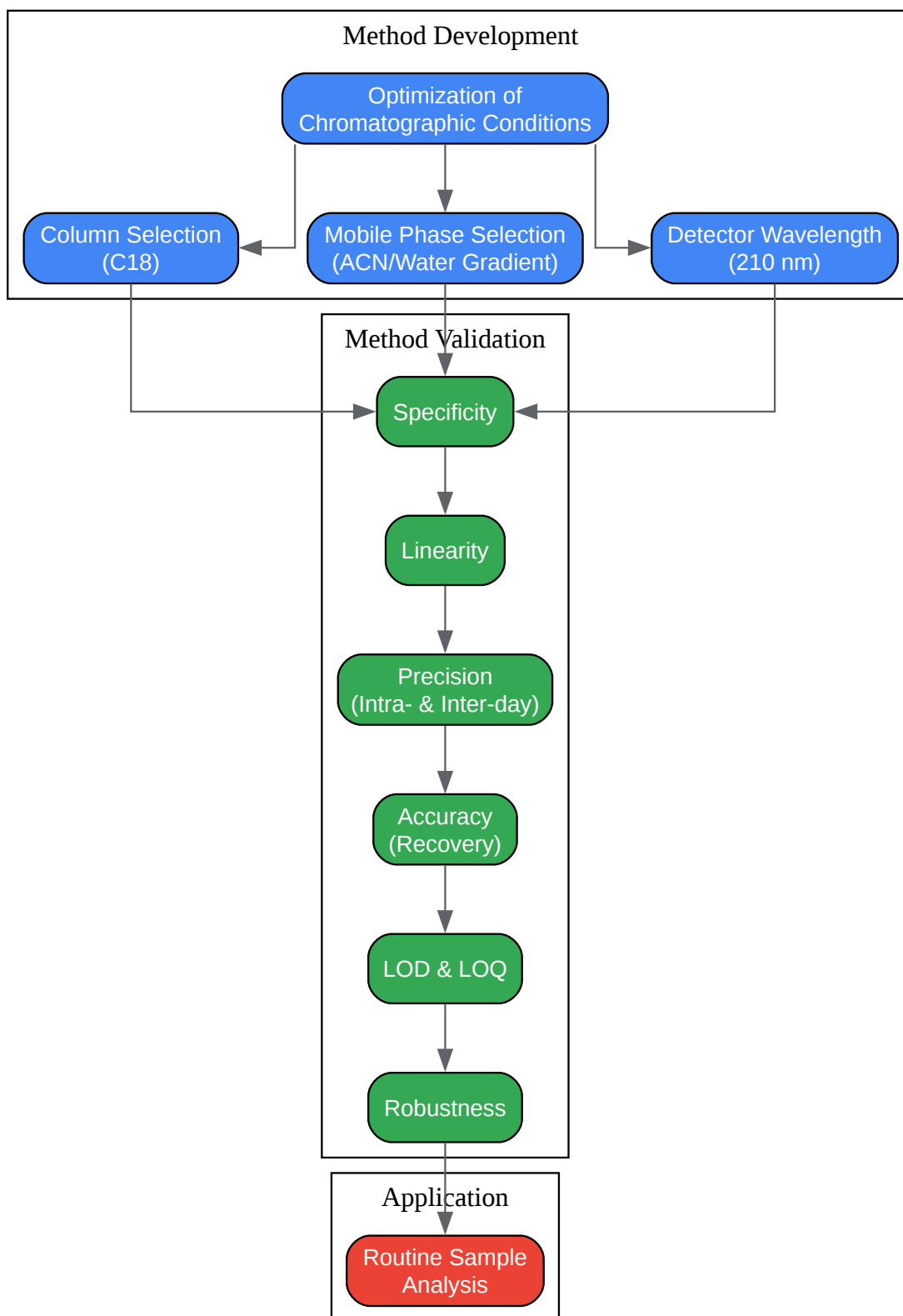
Experimental Workflow



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Caption: Experimental workflow for the quantification of **9-O-Ethyldeacetylorientalide** by HPLC.

HPLC Method Development and Validation Logic



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Caption: Logical flow of HPLC method development and validation for **9-O-Ethyldeacetylorientalide**.

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References

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